

An In-depth Technical Guide to the Solubility of Pinaverium Bromide-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pinaverium bromide-d4

Cat. No.: B12415159

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Pinaverium bromide-d4** in organic solvents. It includes available quantitative data, detailed experimental protocols for solubility determination, and visualizations of the compound's mechanism of action and relevant experimental workflows.

Introduction to Pinaverium Bromide-d4

Pinaverium bromide is a spasmolytic agent that acts as a selective L-type voltage-gated calcium channel blocker in the smooth muscle cells of the gastrointestinal (GI) tract.^{[1][2][3]} By inhibiting calcium ion influx, it prevents smooth muscle contraction and relaxes the GI tract, making it an effective treatment for symptoms associated with irritable bowel syndrome (IBS).^{[1][3][4]}

Pinaverium bromide-d4 is the deuterium-labeled version of Pinaverium bromide. Deuterated compounds are frequently used as internal standards in analytical and pharmacokinetic studies due to their similar chemical properties to the parent drug but distinct mass, allowing for precise quantification.^{[5][6]} Understanding the solubility of this compound is critical for the development of analytical methods and formulations.

Solubility Profile of Pinaverium Bromide

Quantitative solubility data for **Pinaverium bromide-d4** is not widely published. However, the physicochemical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. Therefore, the solubility data for Pinaverium bromide can serve as a strong proxy for **Pinaverium bromide-d4**.

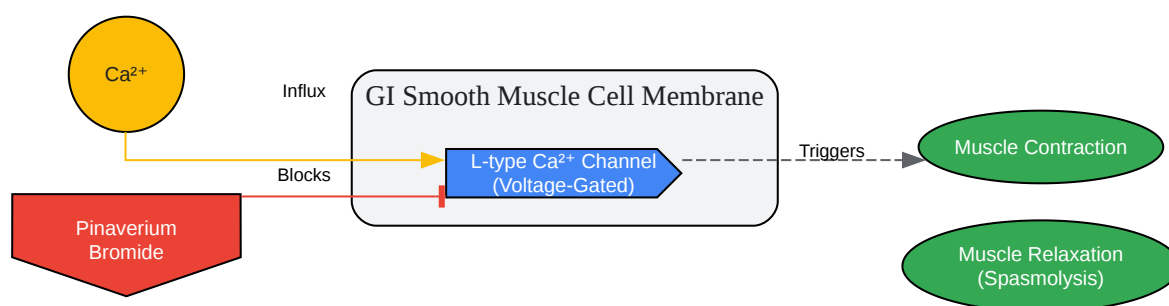
The available data indicates that Pinaverium bromide is soluble in several common organic and aqueous solvents. The quantitative data from various sources is summarized below.

Solvent	Reported Solubility	Compound	Source(s)
Dimethyl Sulfoxide (DMSO)	≥10 mg/mL	Pinaverium bromide	[7][8]
Dimethyl Sulfoxide (DMSO)	50 mg/mL (requires ultrasound)	Pinaverium bromide	[9]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Pinaverium bromide	[10]
Dimethyl Sulfoxide (DMSO)	Slightly soluble	Pinaverium bromide	[11]
Ethanol	≥10 mg/mL	Pinaverium bromide	[7][8]
Ethanol	100 mg/mL	Pinaverium bromide	[10]
Methanol	Slightly soluble	Pinaverium bromide	[11]
Water	10 mg/mL (requires ultrasound and heat)	Pinaverium bromide	[9]
Water	16 mg/mL - 50 mg/mL	Pinaverium bromide	[10]
PBS (pH 7.2)	≥10 mg/mL	Pinaverium bromide	[7][8]
10% DMSO / 90% Corn Oil	≥2.08 mg/mL	Pinaverium bromide	[9]

Note: The significant variations in reported DMSO and water solubility may be attributed to differences in experimental conditions such as temperature, pH, and the use of physical methods like sonication or heating to enhance dissolution.

Mechanism of Action: L-type Calcium Channel Blockade

Pinaverium bromide exerts its therapeutic effect by selectively targeting L-type calcium channels on the smooth muscle cells of the gastrointestinal tract.[1][4] This action inhibits the influx of extracellular calcium, which is a critical step in the initiation of muscle contraction. By blocking this pathway, Pinaverium leads to muscle relaxation, thereby alleviating spasms and associated pain.[2][3]



[Click to download full resolution via product page](#)

Mechanism of Action of Pinaverium Bromide.

Experimental Protocol: Thermodynamic Solubility Determination

The Saturation Shake-Flask Method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.[12][13] It measures the equilibrium concentration of a solute in a solvent in the presence of an excess of the solid solute.

A. Materials and Equipment

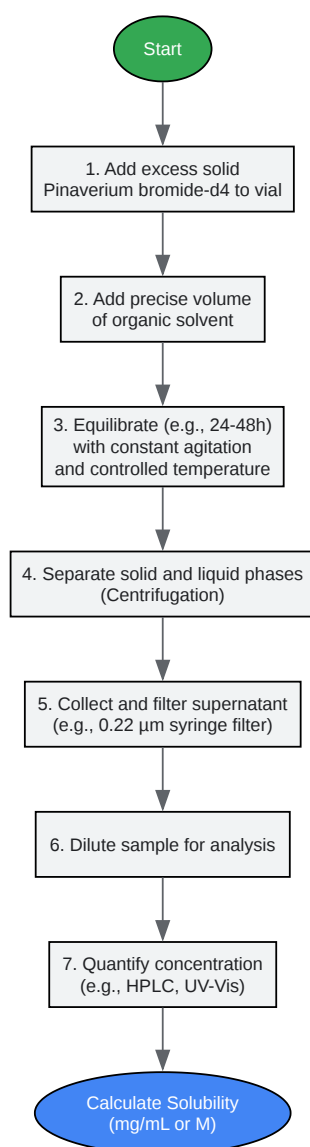
- **Pinaverium bromide-d4** (solid)
- Selected organic solvent(s)
- Glass vials with screw caps

- Orbital shaker or thermomixer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or MS) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

B. Procedure

- Preparation: Add an excess amount of solid **Pinaverium bromide-d4** to a pre-weighed glass vial. The excess is crucial to ensure that a saturated solution is achieved.[\[12\]](#)
- Solvent Addition: Add a precise volume of the chosen organic solvent to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker or thermomixer set to a constant temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[\[13\]](#)[\[14\]](#) The system is at equilibrium when the concentration of the dissolved solute remains constant over time.
- Phase Separation: After equilibration, allow the suspension to settle.[\[13\]](#) To ensure complete separation of the undissolved solid from the saturated solution, centrifuge the vials at high speed (e.g., 14,000 rpm for 15 minutes).[\[13\]](#)
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. To remove any remaining microparticulates, immediately filter the aliquot using a syringe filter chemically compatible with the solvent.
- Quantification:
 - Dilute the filtered supernatant to a concentration within the linear range of the analytical method.

- Analyze the concentration of **Pinaverium bromide-d4** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Calculate the original solubility in mg/mL or mol/L based on the dilution factor.
- Reproducibility: The experiment should be performed in triplicate to ensure the results are accurate and reproducible.[15]



[Click to download full resolution via product page](#)

Workflow for the Shake-Flask Solubility Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What is the mechanism of Pinaverium bromide? [synapse.patsnap.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Facebook [cancer.gov]
- 4. Pinaverium acts as L-type calcium channel blocker on smooth muscle of colon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. veeprho.com [veeprho.com]
- 6. veeprho.com [veeprho.com]
- 7. caymanchem.com [caymanchem.com]
- 8. Pinaverium (bromide) | CAS 53251-94-8 | Cayman Chemical | Biomol.com [biomol.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. selleckchem.com [selleckchem.com]
- 11. Pinaverium bromide CAS#: 53251-94-8 [m.chemicalbook.com]
- 12. dissolutiontech.com [dissolutiontech.com]
- 13. Determination of Thermodynamic Solubility by Saturation Shake-Flask Method [bio-protocol.org]
- 14. enamine.net [enamine.net]
- 15. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Pinaverium Bromide-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415159#solubility-of-pinaverium-bromide-d4-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com